

N,N-Diethylpiperazine-1-carboxamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N,N-Diethylpiperazine-1-carboxamide*

Cat. No.: B090361

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **N,N-Diethylpiperazine-1-carboxamide**. The following sections detail the known hazards, precautionary measures, and emergency procedures to ensure its safe use in a laboratory and research environment.

Chemical Identification and Physical Properties

N,N-Diethylpiperazine-1-carboxamide is a chemical compound with the following identifiers and properties.

Property	Value	Source
IUPAC Name	N,N-diethylpiperazine-1-carboxamide	[1]
Synonyms	1-Piperazinecarboxamide, N,N-diethyl-	[1]
CAS Number	119-54-0	[1]
Molecular Formula	C9H19N3O	[1]
Molecular Weight	185.27 g/mol	[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **N,N-Diethylpiperazine-1-carboxamide** is classified as a hazardous substance.^[1]

GHS Classification:


- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^[1]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.^[1]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.^[1]

Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.^[1]
- H332: Harmful if inhaled.^[1]

Signal Word: Warning^[1]

Pictogram:

 alt text

Toxicological Information

While specific quantitative toxicological data such as LD50 values for **N,N-Diethylpiperazine-1-carboxamide** are not readily available in the public domain, the GHS classification indicates a significant potential for acute toxicity through oral, dermal, and inhalation routes.^[1] Further toxicological studies may be required to establish a complete profile.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials.
- The hydrochloride salt of this compound is typically stored at 2-8°C.[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **N,N-Diethylpiperazine-1-carboxamide**:

PPE	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if inhalation risk exists.

First-Aid Measures

In case of exposure, follow these first-aid procedures. The following recommendations are based on general principles for handling hazardous chemicals and information for a structurally

similar compound, 4-benzyl-N,N-diethylpiperazine-1-carboxamide.[3]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

In the event of a fire involving **N,N-Diethylpiperazine-1-carboxamide**, the following measures should be taken, based on guidance for a similar compound.[3]

Aspect	Procedure
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions.
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.

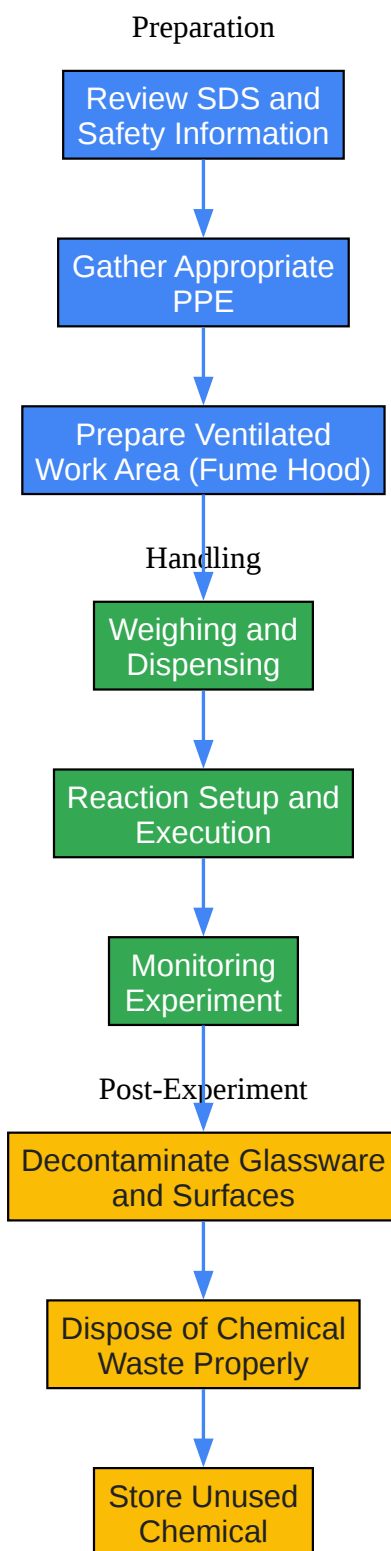
Accidental Release Measures

For accidental spills or releases, follow these procedures based on guidance for a similar compound.^[3]

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

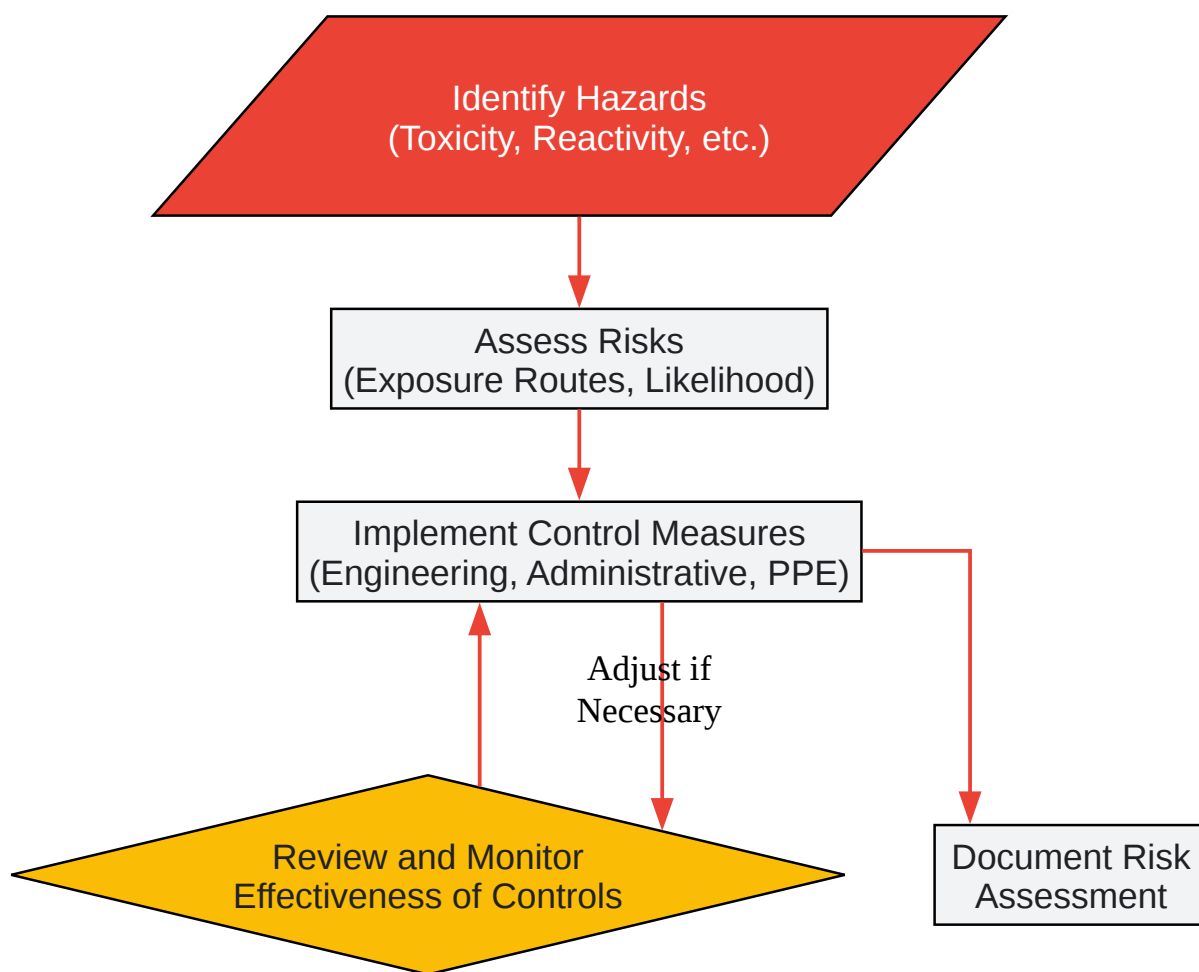
Experimental Workflows and Logical Relationships

To ensure safety during the handling and use of **N,N-Diethylpiperazine-1-carboxamide**, a structured workflow and risk assessment process should be followed. The diagrams below illustrate these general procedures.



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Caption: A general workflow for the safe laboratory handling of hazardous chemicals.



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Caption: A logical process for conducting a chemical risk assessment in a research setting.

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